

# Application Notes and Protocols for Rusalatide Acetate in Preclinical Wound Healing Studies

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## Compound of Interest

Compound Name: *Rusalatide Acetate*

Cat. No.: *B612539*

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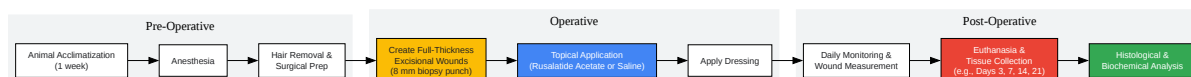
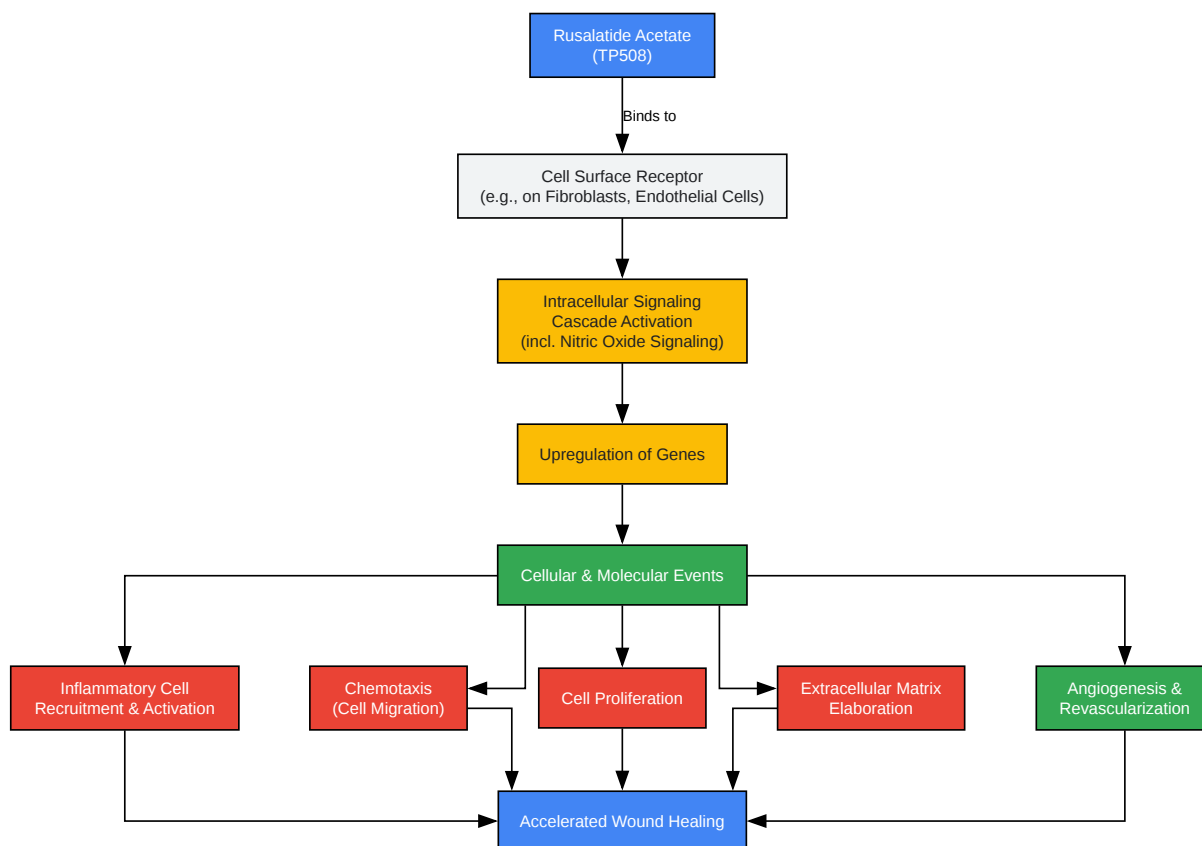
## Introduction

**Rusalatide Acetate**, also known as TP508 or Chrysalin®, is a synthetic 23-amino-acid peptide that represents a portion of the receptor-binding domain of human thrombin.[1] It has been investigated for its potential to accelerate the healing of various tissue injuries, including cutaneous wounds.[1][2] Preclinical studies have demonstrated that **Rusalatide Acetate** can enhance the repair of both dermal and musculoskeletal tissues.[3] Its mechanism of action involves stimulating a cascade of cellular and molecular events crucial for wound healing, most notably by promoting angiogenesis and revascularization.[3] This document provides detailed application notes and protocols for utilizing **Rusalatide Acetate** in common animal models of wound healing.

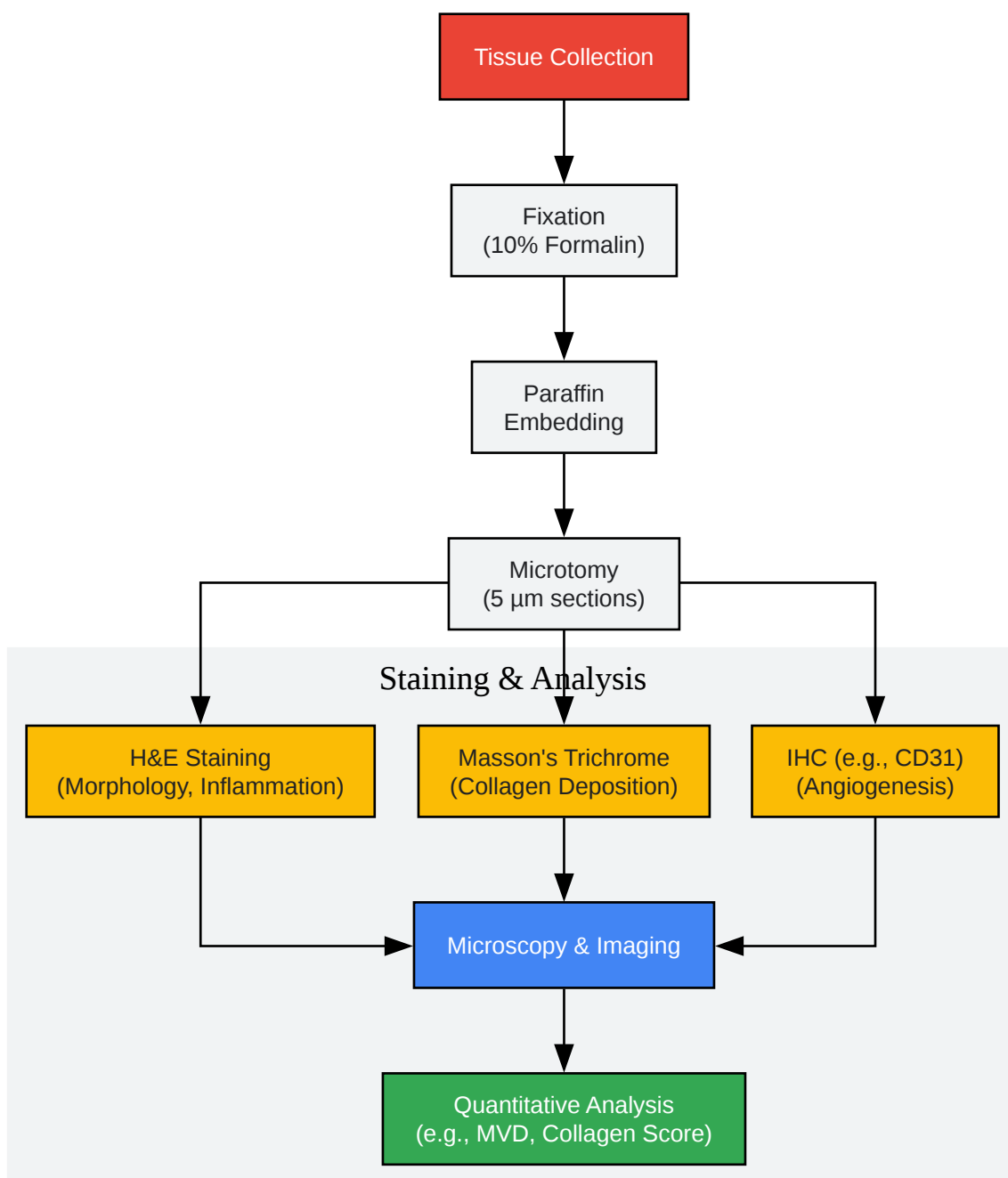
## Mechanism of Action

**Rusalatide Acetate** is thought to mimic the non-proteolytic actions of thrombin by binding to specific cell surface receptors. This interaction initiates a signaling cascade that upregulates the expression of genes involved in inflammation, cell migration (chemotaxis), cell proliferation, and the formation of new blood vessels (angiogenesis). A key aspect of its efficacy is the significant increase in neovascularization observed in treated wounds, leading to improved blood supply and tissue regeneration. The peptide has been shown to have a direct angiogenic effect, promoting the growth of new blood vessels.



Signaling Pathway for **Rusalatide Acetate** in Wound Healing





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## References

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- 2. researchgate.net [researchgate.net]
- 3. Thrombin peptide, TP508, stimulates angiogenic responses in animal models of dermal wound healing, in chick chorioallantoic membranes, and in cultured human aortic and microvascular endothelial cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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